

Application Notes and Protocols: N-Bromosaccharin for Regioselective Bromination of Anilines

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Compound of Interest

Compound Name: *N*-Bromosaccharin

Cat. No.: B1208123

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Introduction

N-Bromosaccharin (NBSac) has emerged as a highly effective and regioselective reagent for the bromination of aromatic compounds, particularly anilines. This method offers significant advantages over traditional brominating agents, including milder reaction conditions, high yields, and enhanced safety. The use of heterogeneous catalysts, such as tungstophosphoric acid and Amberlyst-15, further improves the reaction's efficiency and sustainability by allowing for easy catalyst recovery and reuse.^{[1][2][3]} This document provides detailed protocols for the regioselective bromination of anilines using **N-Bromosaccharin** with these catalysts, along with quantitative data and mechanistic insights.

The amino group of anilines is a strong activating group, which typically leads to polybromination and a lack of regioselectivity with traditional brominating agents like bromine water. **N-Bromosaccharin**, in conjunction with a suitable catalyst, allows for controlled monobromination, predominantly at the para-position.^[1] If the para-position is occupied, the ortho-product is obtained in good yield.^[1] This high regioselectivity is crucial in multi-step organic synthesis, particularly in the development of pharmaceutical intermediates where precise control of substitution patterns is essential.

Data Presentation

The following tables summarize the quantitative data for the regioselective bromination of various substituted anilines using **N-Bromosaccharin** with tungstophosphoric acid and Amberlyst-15 as catalysts.

Table 1: Bromination of Anilines using N-Bromosaccharin and Tungstophosphoric Acid

Reaction Conditions: Substrate (1 mmol), **N-Bromosaccharin** (1.1 mmol), Tungstophosphoric Acid (0.004 mmol), CH₃CN (5 mL), Room Temperature.

Entry	Substrate (Aniline Derivative)	Time (min)	Yield (%)
1	Aniline	5	98
2	4-Methylaniline	10	95
3	4-Ethylaniline	10	95
4	4-Isopropylaniline	15	92
5	4-tert-Butylaniline	20	90
6	4-Methoxyaniline	5	98
7	4-Ethoxyaniline	5	98
8	4-Chloroaniline	15	96
9	4-Bromoaniline	20	95
10	4-Nitroaniline	30	90
11	2-Methylaniline	10	96
12	3-Methylaniline	10	95
13	2-Methoxyaniline	5	98
14	3-Methoxyaniline	5	97
15	2-Chloroaniline	15	95
16	3-Chloroaniline	20	94

Data sourced from Alinezhad et al. Note that yields refer to isolated pure products.

Table 2: Bromination of Anilines using N-Bromosaccharin and Amberlyst-15

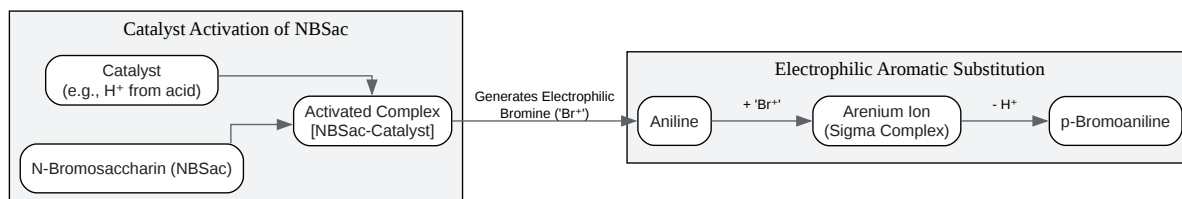
Reaction Conditions: Substrate (1 mmol), **N-Bromosaccharin** (1.1 mmol), Amberlyst-15 (0.1 g), CH₃CN (5 mL), Room Temperature.

Entry	Substrate (Aniline Derivative)	Time (min)	Yield (%)
1	Aniline	15	95
2	4-Methylaniline	20	92
3	4-Methoxyaniline	10	96
4	4-Chloroaniline	25	94
5	4-Bromoaniline	30	93
6	4-Nitroaniline	45	88
7	2-Methylaniline	20	94
8	3-Methylaniline	25	93

Yields are representative of the "good to excellent" results reported for this catalytic system.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

Reaction Mechanism and Workflows

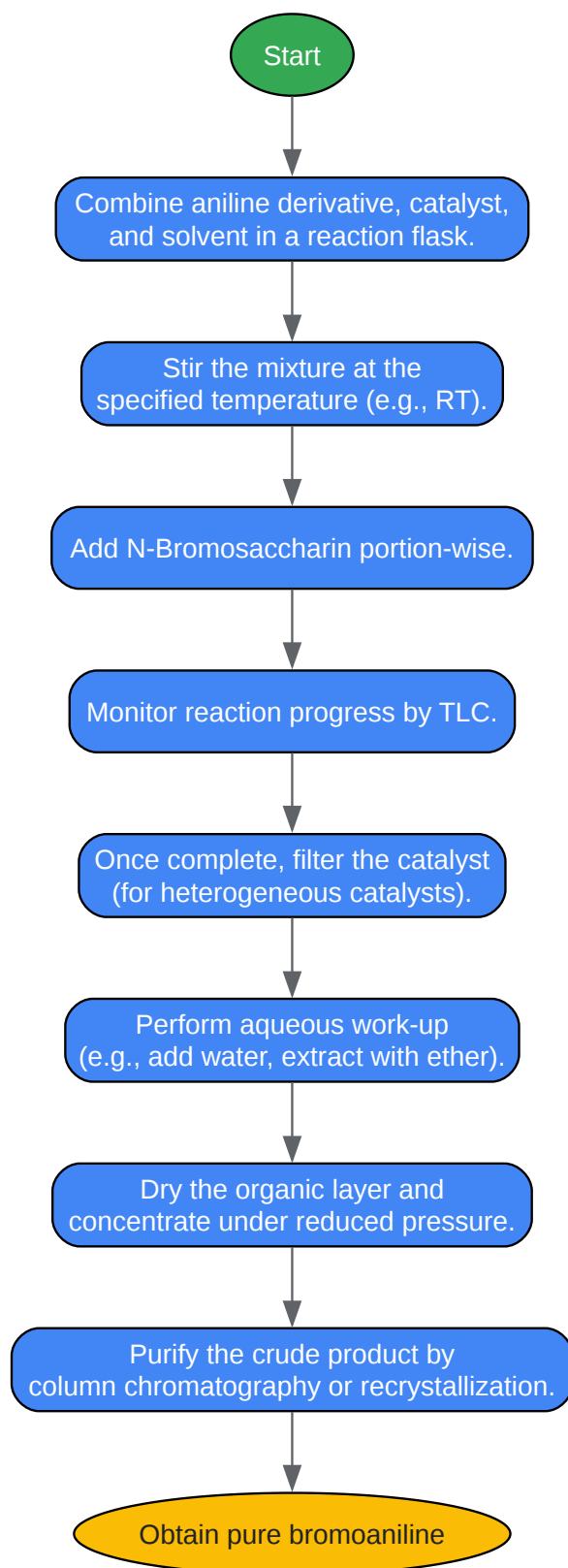
The regioselective bromination of anilines with **N-Bromosaccharin** proceeds via an electrophilic aromatic substitution mechanism. The catalyst activates the N-Br bond of **N-Bromosaccharin**, generating a more potent electrophilic bromine species which is then attacked by the electron-rich aniline ring.

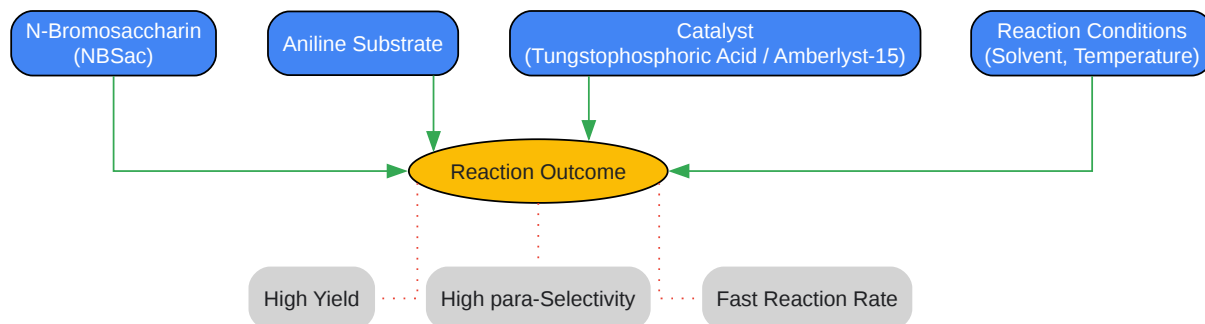


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Caption: Reaction mechanism for the catalyzed bromination of aniline.

The general workflow for these reactions is straightforward and involves simple setup and workup procedures, making it highly applicable for both academic and industrial research.





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